

# Safe Disposal of Z-Asp-OBzl: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Z-Asp-OBzl

Cat. No.: B554429

[Get Quote](#)

For researchers and scientists in the field of drug development, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides detailed procedures for the proper disposal of **Z-Asp-OBzl** (N- $\alpha$ -Benzyloxycarbonyl-L-aspartic acid  $\beta$ -benzyl ester), a common aspartic acid derivative. Adherence to these guidelines is essential for maintaining laboratory safety and environmental compliance.

## Chemical and Physical Properties

A summary of the key quantitative data for **Z-Asp-OBzl** is presented below. These properties are critical for understanding the substance's behavior and for conducting a thorough risk assessment prior to handling and disposal.

Property	Value
Molecular Formula	C19H19NO6
Molecular Weight	357.36 g/mol
Melting Point	80-86°C[1]
Boiling Point	583.5 ± 50.0 °C at 760 mmHg[1]
Flash Point	306.7 ± 30.1 °C[1]
Density	1.3 ± 0.1 g/cm <sup>3</sup> [1]
Solubility	Insoluble in water[2]
Storage Temperature	5°C (41°F) or below

## Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure that the following personal protective equipment is worn to minimize exposure and ensure personal safety.

- Eye Protection: Splash goggles or safety glasses.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: A dust respirator should be used to avoid inhalation of the powder. In case of insufficient ventilation, a self-contained breathing apparatus may be necessary.
- Body Protection: A full laboratory suit or coat and boots are recommended.

## Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to contain the substance and prevent contamination.

Small Spills:

- Carefully use appropriate tools to collect the spilled solid material.

- Place the collected material into a designated and clearly labeled waste disposal container.

#### Large Spills:

- Evacuate personnel from the immediate area to ensure safety.
- Use a shovel to transfer the spilled material into a suitable waste disposal container.
- Avoid generating dust during the cleanup process.

## Step-by-Step Disposal Procedure

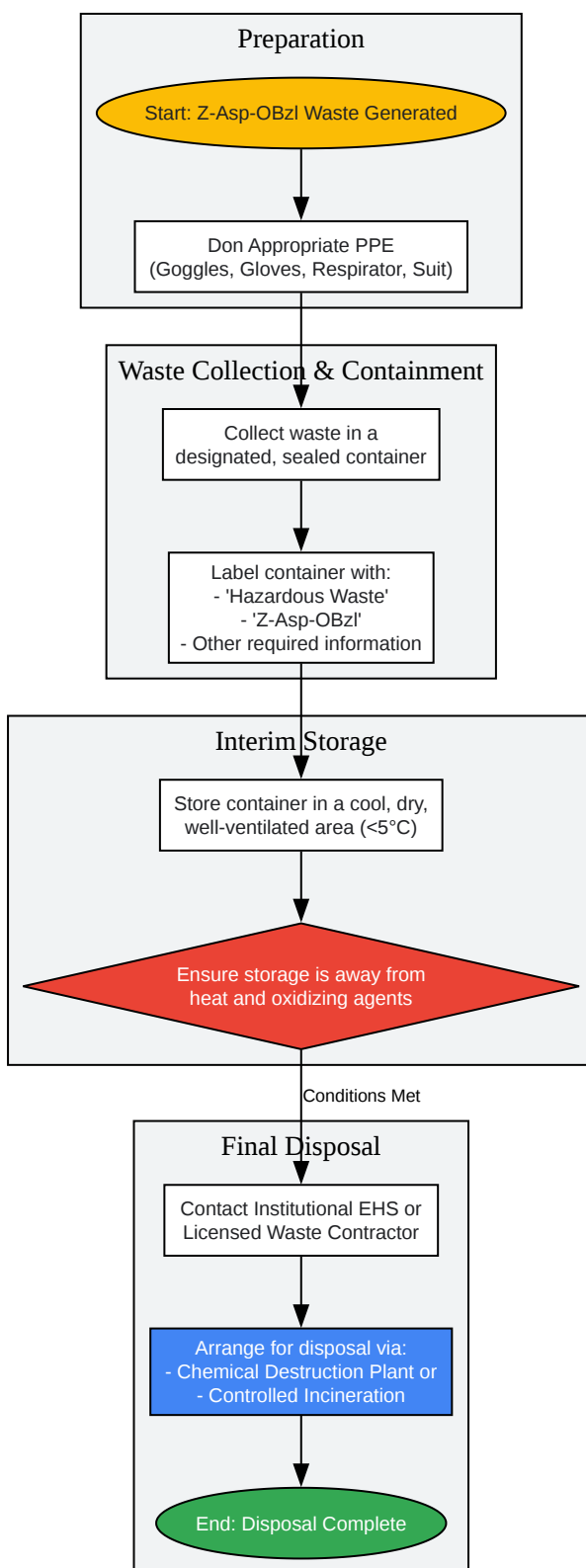
The disposal of **Z-Asp-OBzl** must be conducted in strict accordance with federal, state, and local environmental regulations. The following is a general procedural guide for laboratory settings:

- Waste Collection:
  - Collect all waste **Z-Asp-OBzl**, including any contaminated materials (e.g., weighing paper, gloves, wipes), in a designated, well-sealed, and clearly labeled hazardous waste container.
  - Do not mix with other waste streams unless compatibility has been confirmed.
- Container Labeling:
  - Label the waste container with "Hazardous Waste," the full chemical name "**Z-Asp-OBzl**," and any other identifiers as required by your institution's environmental health and safety (EHS) department.
- Storage Pending Disposal:
  - Store the sealed waste container in a cool, dry, and well-ventilated area, away from heat, ignition sources, and strong oxidizing agents. The storage temperature should not exceed 5°C (41°F).
- Arranging for Final Disposal:

- Contact your institution's EHS department or a licensed chemical waste disposal contractor to arrange for the pickup and final disposal of the waste.
- The recommended methods of disposal include treatment at a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.
- Do not discharge **Z-Asp-OBzl** or its containers into sewer systems or the environment.

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Z-Asp-OBzl**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Z-Asp-OBzl**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Z-Asp-OBzl | CAS#:4779-31-1 | Chemsrce [chemsrc.com]
- 2. Z-ASP(OBZL)-OH [chembk.com]
- To cite this document: BenchChem. [Safe Disposal of Z-Asp-OBzl: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b554429#z-asp-obzl-proper-disposal-procedures\]](https://www.benchchem.com/product/b554429#z-asp-obzl-proper-disposal-procedures)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)